

Application Notes: Functionalization of Surfaces with Dodecanethiol and Didodecyl Disulfide

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Compound of Interest

Compound Name: Dodecyl sulfide

Cat. No.: B1583336

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1. Introduction

Dodecanethiol ($\text{CH}_3(\text{CH}_2)_{11}\text{SH}$) and didodecyl disulfide ($[\text{CH}_3(\text{CH}_2)_{11}\text{S}]_2$) are long-chain alkane sulfur compounds extensively used to form self-assembled monolayers (SAMs) on various substrates, most notably gold. These SAMs create a dense, hydrophobic, and insulating layer on the surface. The functionalization of surfaces with these molecules is a cornerstone of nanotechnology, with applications in biosensing, drug delivery, and materials science. The primary driving force for the formation of these monolayers is the strong affinity of sulfur for gold, forming a stable Au-S bond.[1] The long alkyl chains then self-organize through van der Waals interactions to form a highly ordered, crystalline-like structure.

2. Applications

The primary application of dodecanethiol and didodecyl disulfide in surface functionalization is the creation of hydrophobic surfaces. These surfaces are crucial in a variety of fields:

- **Biosensors:** In biosensor development, dodecanethiol SAMs can be used to create a background surface that resists non-specific protein adsorption. This is critical for ensuring that only the target analyte binds to the sensor's recognition elements.
- **Drug Delivery:** Functionalized nanoparticles are a key component of modern drug delivery systems. While not directly a therapeutic agent, dodecanethiol can be used to modify the surface of nanoparticles to control their hydrophobicity, which influences their interaction with biological membranes and their circulation time in the body.

- **Corrosion Protection:** The dense, hydrophobic monolayer formed by dodecanethiol can act as a protective barrier against corrosive agents, particularly for metals like cobalt.[\[2\]](#)
- **Fundamental Surface Science:** Dodecanethiol SAMs are a model system for studying wetting, friction, and adhesion at the nanoscale.

3. Quantitative Data Presentation

The formation and properties of dodecanethiol SAMs have been extensively characterized. The following tables summarize key quantitative data.

Table 1: Properties of Dodecanethiol Self-Assembled Monolayers on Gold

Property	Value	Method of Measurement
Monolayer Thickness	~1.5 - 2.0 nm	Ellipsometry, X-ray Photoelectron Spectroscopy (XPS)
Water Contact Angle	~110° - 115°	Goniometry
Tilt Angle of Alkyl Chains	~30° from surface normal	Infrared Spectroscopy, X-ray Diffraction
Surface Coverage	~4.6 x 10 ¹⁴ molecules/cm ²	Reductive Desorption, Quartz Crystal Microbalance (QCM)
S-Au Bond Energy	~45 kcal/mol	Density Functional Theory (DFT) Calculations

Table 2: Comparison of Precursors for SAM Formation on Gold

Precursor	Adsorption Preference	Resulting Surface Species
Dodecanethiol (R-SH)	Strongly Preferred	Thiolate (R-S ⁻)
Didodecyl Disulfide (R-S-S-R)	Less Preferred	Thiolate (R-S ⁻)

Note: When monolayers are formed from solutions containing mixtures of a thiol and a disulfide, the adsorption of the thiol is strongly preferred. However, both precursors result in the same thiolate species on the gold surface.^[1]

Experimental Protocols

Protocol 1: Preparation of Dodecanethiol Self-Assembled Monolayers on Gold Substrates

This protocol outlines the standard procedure for forming a high-quality dodecanethiol SAM on a gold surface.

Materials:

- Gold-coated substrate (e.g., silicon wafer with a titanium adhesion layer and a gold top layer)
- 1-Dodecanethiol (≥98% purity)
- 200 proof ethanol
- Piranha solution (3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) - EXTREME CAUTION REQUIRED
- Deionized water
- Nitrogen gas
- Glass or polypropylene containers
- Tweezers

Procedure:

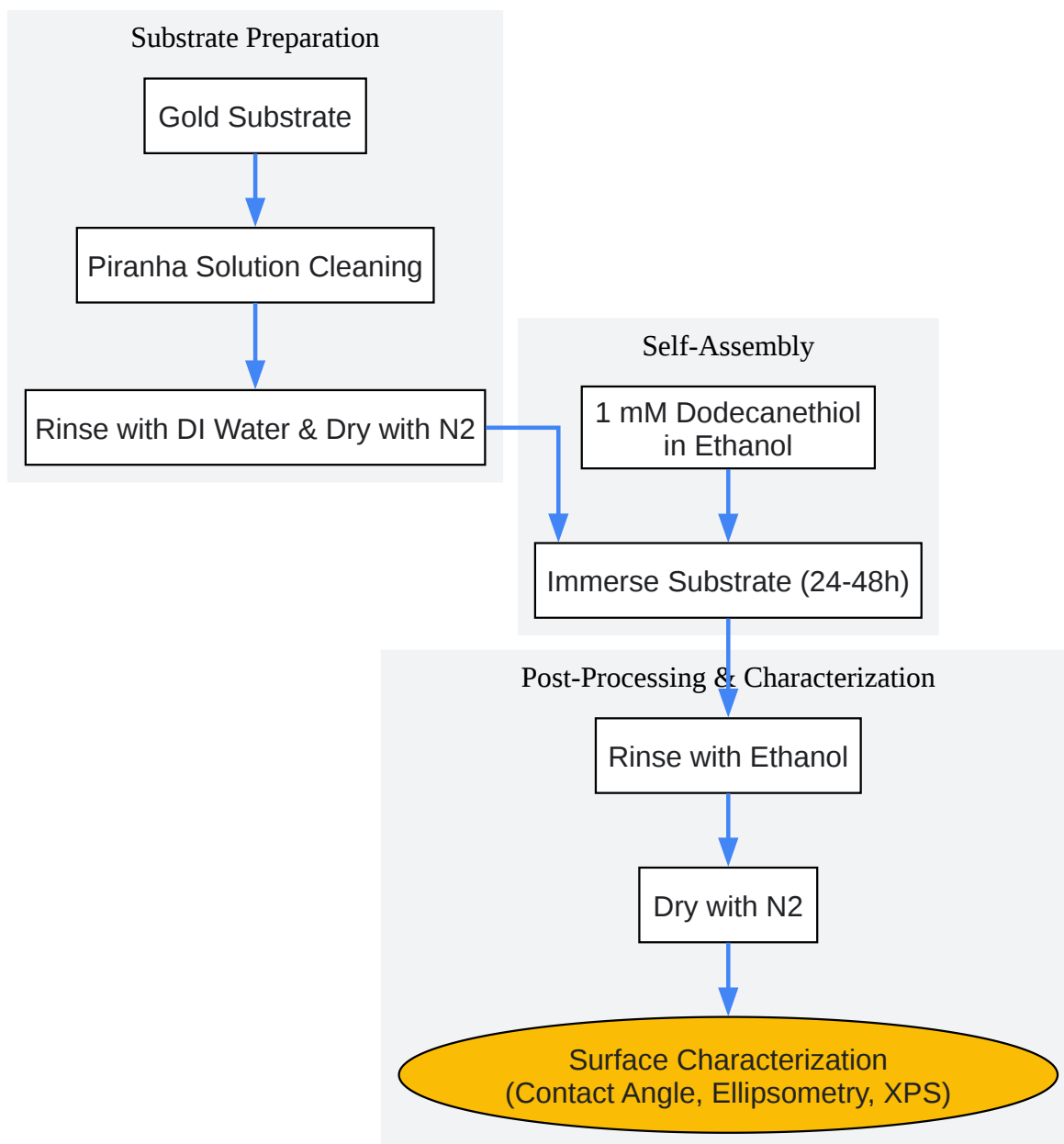
- Substrate Cleaning: a. Immerse the gold substrate in piranha solution for 5-10 minutes. (Warning: Piranha solution is extremely corrosive and reactive. Handle with extreme caution in a fume hood with appropriate personal protective equipment). b. Thoroughly rinse the substrate with deionized water. c. Dry the substrate under a stream of nitrogen gas.
- Solution Preparation: a. Prepare a 1 mM solution of 1-dodecanethiol in 200 proof ethanol.

- **Self-Assembly:** a. Immerse the clean, dry gold substrate into the dodecanethiol solution in a clean container. b. To minimize oxidation, reduce the headspace above the solution and backfill the container with nitrogen gas before sealing. c. Allow the self-assembly to proceed for 24-48 hours at room temperature. Longer immersion times generally lead to more ordered monolayers.
- **Rinsing and Drying:** a. Remove the substrate from the thiol solution. b. Rinse the substrate thoroughly with ethanol to remove any non-chemisorbed molecules. c. Dry the substrate under a stream of nitrogen gas.
- **Storage:** a. Store the functionalized substrate in a clean, dry environment, such as a petri dish sealed with parafilm.

Protocol 2: Characterization of Dodecanethiol SAMs

1. **Contact Angle Goniometry (Wettability):** a. Place a small droplet of deionized water on the functionalized surface. b. Measure the angle between the substrate surface and the tangent of the droplet at the three-phase contact line. c. A high contact angle (typically $>110^\circ$) indicates the formation of a hydrophobic monolayer.
2. **Ellipsometry (Thickness):** a. Measure the change in polarization of light reflected from the surface. b. Model the data to determine the thickness of the organic layer. A thickness of 1.5-2.0 nm is expected for a dodecanethiol monolayer.
3. **X-ray Photoelectron Spectroscopy (XPS) (Elemental Composition and Chemical State):** a. Irradiate the surface with X-rays and analyze the kinetic energy of the emitted photoelectrons. b. The presence of a sulfur 2p peak at approximately 162 eV is indicative of a gold-thiolate bond. The absence of a peak around 168 eV confirms the lack of oxidized sulfur species.^[3]

Visualizations



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Caption: Experimental workflow for the formation and characterization of dodecanethiol SAMs.

Caption: Schematic of dodecanethiol self-assembled monolayer formation on a gold surface.

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